

Application Notes and Protocols for Regaloside D Stock Solution Preparation

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Compound of Interest

Compound Name: Regaloside D

Cat. No.: B12413871

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This document provides a detailed guide for the preparation of **Regaloside D** stock solutions for use in various research and drug development applications. **Regaloside D** is a phenylpropanoid natural product isolated from *Lilium Longiflorum*.^{[1][2][3]} Accurate preparation of stock solutions is crucial for obtaining reliable and reproducible experimental results.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Regaloside D** is presented in Table 1. This information is essential for accurate calculations and proper handling of the compound.

Property	Value	Source
Molecular Formula	C18H24O10	^{[1][2][4]}
Molecular Weight	400.4 g/mol	^{[1][4][5][6]}
Appearance	Powder	^[4]
Solubility	DMSO, Pyridine, Methanol, Ethanol	^[4]

Storage and Stability

Proper storage of **Regaloside D** in both solid and solution form is critical to maintain its integrity and biological activity.

- Solid Form (Powder): Store at -20°C for up to 3 years.[\[1\]](#)
- In Solvent (Stock Solution): Store in aliquots at -80°C for up to 1 year or at -20°C for up to 1 month to avoid repeated freeze-thaw cycles.[\[1\]](#)[\[3\]](#)

Experimental Protocol: Preparation of a 10 mM Regaloside D Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Regaloside D** in Dimethyl Sulfoxide (DMSO).

Materials:

- **Regaloside D** (powder form)
- Anhydrous/molecular sieve-dried DMSO
- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Optional: Sonicator water bath

Procedure:

- **Equilibrate Regaloside D:** Before opening, allow the vial of **Regaloside D** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of moisture onto the compound.
- **Weigh Regaloside D:** Tare a sterile microcentrifuge tube on the analytical balance. Carefully weigh out the desired amount of **Regaloside D**. For example, to prepare a 1 mL stock

solution, weigh 4.004 mg of **Regaloside D**.

- Calculate Solvent Volume: Use the following formula to calculate the volume of solvent needed to achieve the desired concentration:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

For a 10 mM (0.010 mol/L) stock solution with 4.004 mg (0.004004 g) of **Regaloside D**:

$$\text{Volume (L)} = 0.004004 \text{ g} / (0.010 \text{ mol/L} * 400.4 \text{ g/mol}) = 0.001 \text{ L} = 1 \text{ mL}$$

- Dissolve the Compound: Add the calculated volume of DMSO to the microcentrifuge tube containing the weighed **Regaloside D**.
- Ensure Complete Dissolution: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If necessary, briefly sonicate the solution in a water bath to aid dissolution.^[3] Visually inspect the solution to ensure there are no visible particles.
- Aliquot and Store: Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber vials to minimize freeze-thaw cycles. Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation. Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month).^{[1][3]}

Stock Solution Preparation Table

The following table provides pre-calculated solvent volumes for preparing common stock solution concentrations of **Regaloside D**.

Mass of Regaloside D	For 1 mM Stock Solution	For 5 mM Stock Solution	For 10 mM Stock Solution
1 mg	2.4976 mL	0.4995 mL	0.2498 mL
5 mg	12.4881 mL	2.4976 mL	1.2488 mL
10 mg	24.9763 mL	4.9953 mL	2.4976 mL

Table adapted from
supplier data.[3][7]

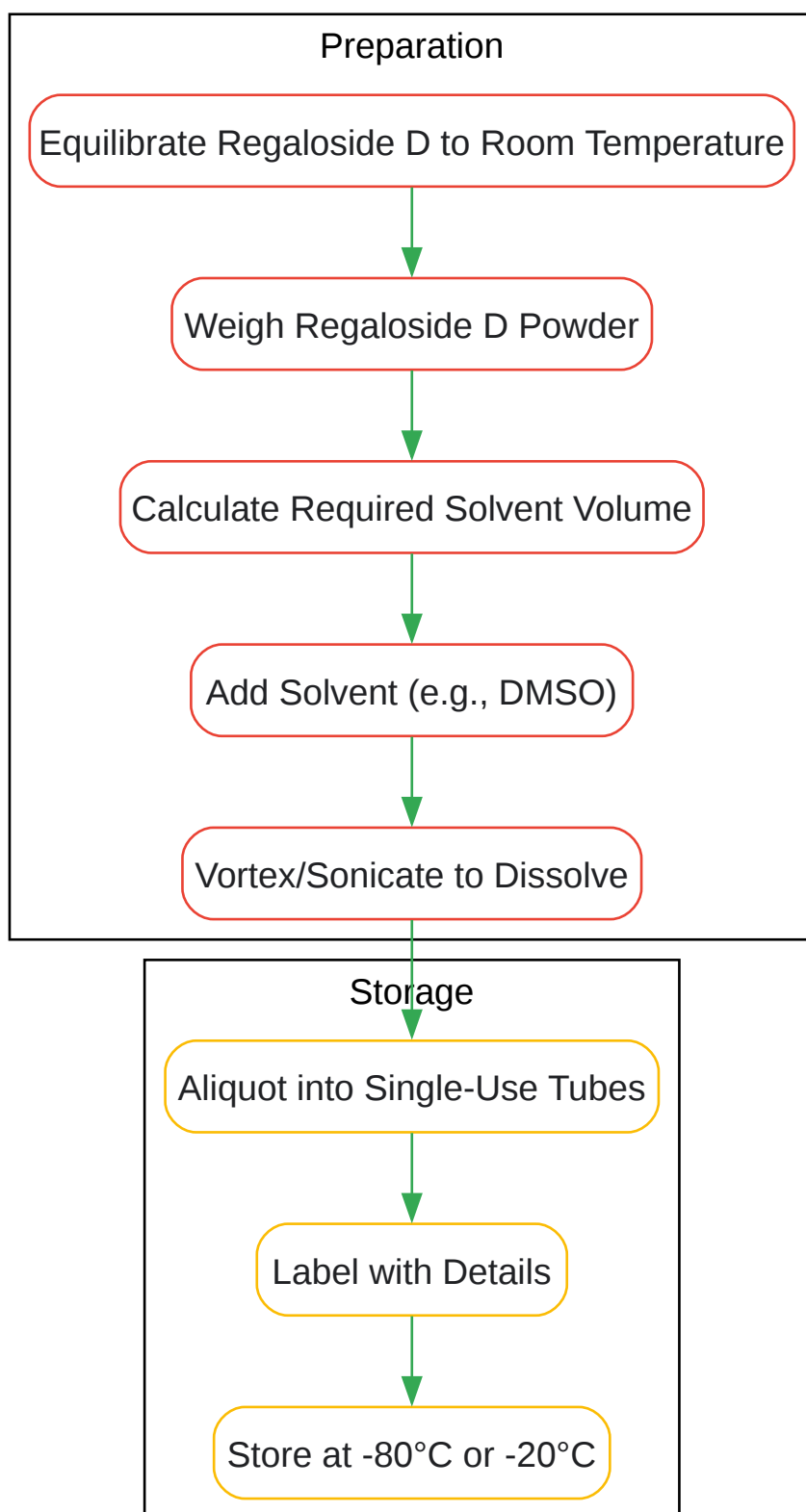
Safety Precautions

When handling **Regaloside D** and preparing solutions, it is important to adhere to standard laboratory safety practices.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the powder in a well-ventilated area or a chemical fume hood to avoid inhalation.[8]
- Avoid contact with skin and eyes.[8]
- In case of accidental contact, wash the affected area thoroughly with water.
- Dispose of waste according to institutional and local regulations.

Visual Workflow for Stock Solution Preparation

The following diagram illustrates the key steps in the preparation of a **Regaloside D** stock solution.



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Caption: Workflow for **Regaloside D** stock solution preparation.

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References

- 1. Regaloside D | TargetMol [targetmol.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. glpbio.com [glpbio.com]
- 4. Regaloside D | CAS:120601-66-3 | Manufacturer ChemFaces [chemfaces.com]
- 5. Regaloside H | C₁₈H₂₄O₁₀ | CID 14542288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Regaloside A | C₁₈H₂₄O₁₀ | CID 5459131 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. glpbio.com [glpbio.com]
- 8. Regaloside F|120601-65-2|MSDS [dcchemicals.com]
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